Technical Guide: Strategic Scaffold Selection – 1,4-Diazepane vs. Piperazine

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Compound of Interest

Compound Name:	*1-(2-Methoxyphenyl)-1,4-diazepane*
CAS No.:	*152943-97-0*
Cat. No.:	*B115479*

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Executive Summary

In the optimization of lead compounds, the transition between saturated nitrogen heterocycles is rarely a trivial substitution; it is a strategic maneuver affecting conformation, basicity, and intellectual property (IP) space. While piperazine remains the "workhorse" linker of medicinal chemistry due to its predictable chair conformation and commodity status, the 1,4-diazepane (homopiperazine) scaffold offers a distinct physicochemical profile. This guide analyzes the causality behind selecting one over the other, focusing on the trade-offs between entropic rigidity and induced-fit flexibility.

Structural & Conformational Dynamics

The primary distinction between these scaffolds lies in their conformational energy landscapes.

Piperazine: The Rigid Linker

Piperazine exists predominantly in a chair conformation, which is energetically distinct from its high-energy boat forms.

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- Vector Geometry: The N1–N4 vectors are oriented at approximately 180° (pseudo-trans), providing a linear, rigid extension.
- Entropic Advantage: Because the scaffold is pre-organized, there is a minimal entropic penalty (

) upon binding to a target, assuming the pocket accommodates the chair geometry.

1,4-Diazepane: The Flexible Explorer

The 7-membered 1,4-diazepane ring lacks a single dominant low-energy conformer. It interconverts rapidly between twist-chair and twist-boat forms.

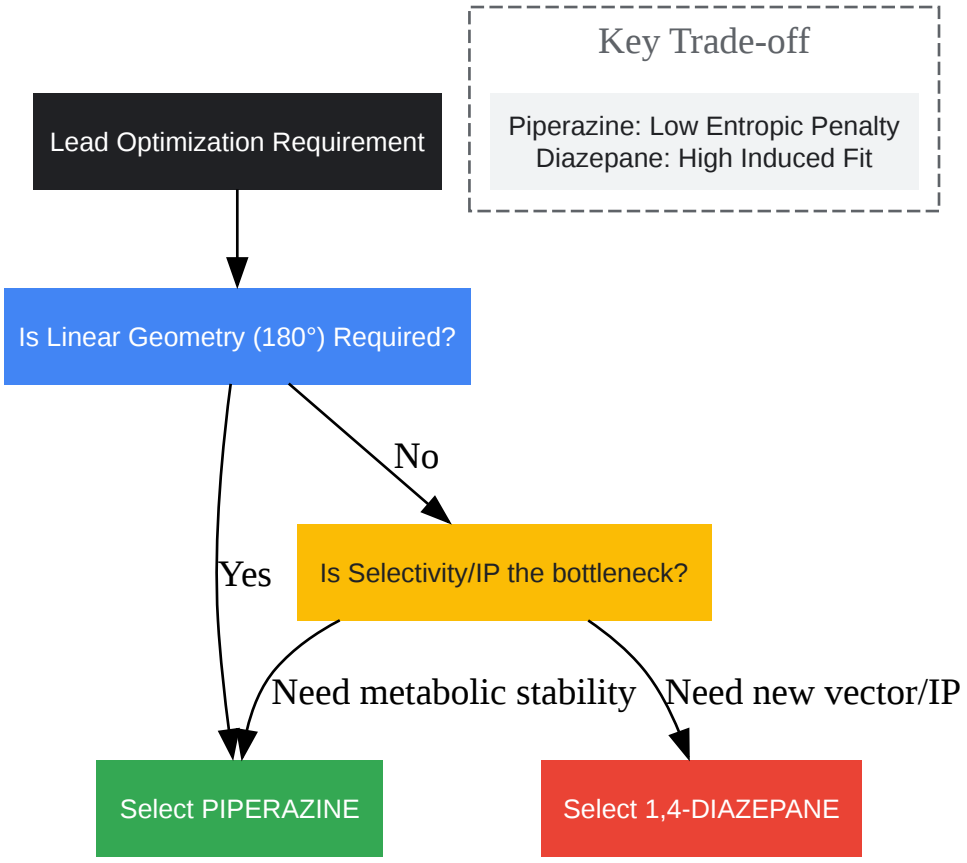
- Vector Geometry: The vectors are non-linear (kinked), typically subtending angles between 120° and 150°.
- Induced Fit: The flexibility allows the scaffold to adopt specific conformations to maximize

  -stacking or H-bond interactions within a pocket (e.g., Orexin receptor antagonists).
- The Cost: This flexibility incurs a higher entropic penalty upon binding. High-affinity binding requires the enthalpic gain (

) to offset the entropic loss of freezing the ring conformation.

Decision Logic: Scaffold Selection

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Figure 1: Decision matrix for selecting between rigid (piperazine) and flexible (diazepane) scaffolds.

Physicochemical Profiling

The expansion from a 6- to a 7-membered ring drastically alters the acid-base profile, a critical factor for membrane permeability and lysosomotropic trapping.

Comparative Data Table

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Property	Piperazine	1,4-Diazepane (Homopiperazine)	Implication
pKa1 (Most Basic)	~9.73	~9.92	Similar basicity for the first protonation.
pKa2 (2nd Ionization)	~5.33	~6.92	CRITICAL: Diazepane is significantly more basic at the second nitrogen.
Ionization at pH 7.4	Mostly Monocationic (+1)	Mix of Mono/Dicationic (+1/+2)	Diazepane may have lower passive permeability due to higher charge load.
Lipophilicity (ClogP)	Baseline	+0.5 (approx)	Diazepane adds -CH2-, increasing lipophilicity but also solubility due to basicity.
hERG Liability	Moderate	High	The higher pKa2 of diazepane often correlates with increased hERG channel blocking.

Expert Insight: The shift in pKa2 is the most overlooked parameter. At physiological pH, 1,4-diazepane retains a higher fraction of the di-cationic species compared to piperazine. While this improves solubility, it can hinder blood-brain barrier (BBB) penetration and increase phospholipidosis risk.

Synthetic Accessibility & Protocols

While piperazines are often installed via simple nucleophilic aromatic substitution (

) using commodity reagents, 1,4-diazepanes frequently require more elaborate construction to achieve specific substitution patterns.

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Pathway A: The Schmidt Rearrangement (Classic)

This route expands a piperidone ring into a diazepane. It is robust but requires handling sodium azide.

Pathway B: Reduction of Diazepinones (Modern)

A more controlled approach involves the reduction of 1,4-diazepine-2,5-diones, often derived from amino acids.

Experimental Protocol: Synthesis of N-Boc-1,4-Diazepane

Rationale: This protocol produces a mono-protected scaffold, essential for differentiating the two nitrogen atoms for sequential functionalization.

Reagents:

- Homopiperazine (1,4-diazepane) [CAS: 505-66-8]
- Di-tert-butyl dicarbonate (

)
- Dichloromethane (DCM)
- Triethylamine (

)

Step-by-Step Methodology:

- Dissolution: Dissolve homopiperazine (10.0 g, 100 mmol, 1.0 equiv) in DCM (150 mL) in a round-bottom flask. Cool to 0°C using an ice bath.
- Controlled Addition: Dissolve

  (10.9 g, 50 mmol, 0.5 equiv) in DCM (50 mL). Add this solution dropwise over 2 hours via an addition funnel.

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- Criticality: The stoichiometry (2:1 amine:Boc) and slow addition are vital to favor mono-protection over di-protection.

- Equilibration: Allow the reaction to warm to room temperature (RT) and stir for 12 hours.
- Workup (Selectivity Filter):
  - Wash the organic layer with water (3 x 50 mL). The unreacted diamine stays in the aqueous phase.
  - Extract the organic layer with 5% citric acid solution (2 x 50 mL). The mono-Boc product moves to the aqueous phase (protonated), while di-Boc remains in the organic phase.
- Recovery: Basify the citric acid aqueous layer to pH >11 using 2M NaOH. Extract with DCM (3 x 50 mL).
- Drying: Dry combined organics over

  , filter, and concentrate in vacuo.
- Validation: Verify via NMR.

  NMR should show distinct multiplets for the ethylene bridge (piperazine-like) and the propylene bridge (unique to diazepane).

Medicinal Chemistry Case Studies

Case Study 1: Selectivity in CDK9 Inhibitors

Challenge: A piperazine-based lead compound showed poor selectivity between CDK9 and CDK2 (homologous kinases).[1] Solution: Replacement of the piperazine with 1,4-diazepane.[2] Mechanism: The 7-membered ring adopted a "kinked" conformation that clashed with the slightly tighter ATP pocket of CDK2 but was accommodated by the more flexible CDK9 pocket. Outcome: Selectivity improved from 90-fold to 156-fold.

Case Study 2: Orexin Receptor Antagonists (Merck)

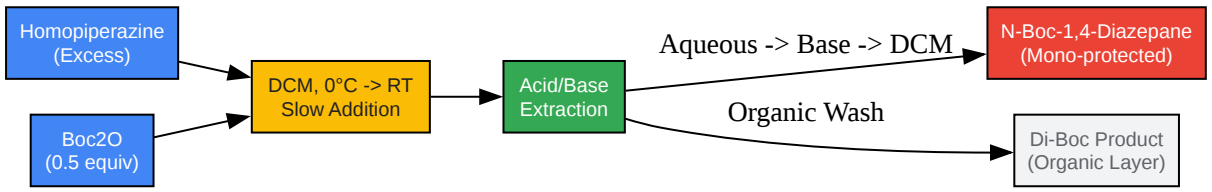
Challenge: Achieving high potency in a dual Orexin receptor antagonist (DORA). Solution: Utilization of a 1,4-diazepane scaffold.[2][3][4][5][6][7][8][9][10] Mechanism: NMR and X-ray

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studies revealed the diazepane adopted a twist-boat conformation.[4] This specific geometry positioned the substituents to engage in an intramolecular

-stacking interaction, pre-organizing the molecule into its bioactive conformation despite the ring's inherent flexibility.

Visualizing the Synthetic Workflow



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Figure 2: Workflow for the selective mono-protection of 1,4-diazepane.

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